

Molecular formula and weight of Basic Red 13 (C₂₂H₂₆Cl₂N₂)

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Compound of Interest

Compound Name: Basic Red 13

Cat. No.: B1666102

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In-Depth Technical Guide to Basic Red 13 (C.I. 48015)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular formula, weight, physicochemical properties, synthesis, and key applications of the cationic dye, **Basic Red 13**. Detailed experimental protocols and safety guidelines are included to support laboratory research and development.

Physicochemical Properties and Identification

Basic Red 13, also known as C.I. 48015, is a synthetic cationic dye belonging to the methine class.^{[1][2]} It appears as a gray or dark red powder and is primarily utilized in the textile industry for its ability to impart a vibrant, fluorescent pink hue to acrylic fibers.^{[1][3][4]} Its positive charge allows it to form strong ionic bonds with anionic sites within the fiber structure, resulting in good color fastness.^{[4][5]}

Quantitative Data Summary

The key quantitative properties of **Basic Red 13** are summarized in the table below for easy reference.

Property	Value	References
C.I. Name	Basic Red 13, 48015	[1][4]
Molecular Formula	C ₂₂ H ₂₆ Cl ₂ N ₂	[1][2][6][7]
Molecular Weight	389.36 g/mol	[1][2][6][7]
CAS Registry No.	3648-36-0	[1][2][6]
Appearance	Gray to dark red powder	[1][3][8]
Water Solubility	10-14 g/L	[1][3][4][5]
Compatibility Value (K)	4	[1][8]

Synthesis of Basic Red 13

The industrial synthesis of **Basic Red 13** is achieved through the condensation of two primary chemical intermediates. The logical workflow for this synthesis is outlined below.

Synthesis Workflow Diagram

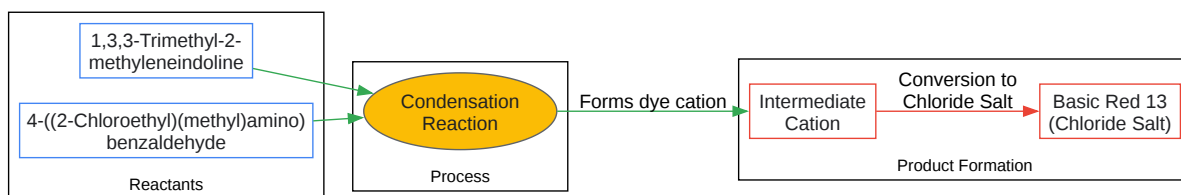


Diagram 1: Synthesis Workflow of Basic Red 13

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Caption: Diagram 1: Synthesis Workflow of **Basic Red 13**.

Experimental Protocol: Synthesis

The synthesis involves a condensation reaction followed by salt formation.[\[1\]](#)[\[2\]](#)[\[9\]](#)

- **Reactant Preparation:** Prepare equimolar amounts of 1,3,3-Trimethyl-2-methyleneindoline and 4-((2-Chloroethyl)(methyl)amino)benzaldehyde.
- **Condensation:** The two intermediates are condensed in a suitable solvent system under controlled temperature and pH. This reaction forms the chromophoric cation of the dye.
- **Salt Formation:** The resulting intermediate cation is then converted into its stable chloride salt, yielding the final **Basic Red 13** dye.
- **Purification:** The product is filtered, washed, and dried to yield a uniform powder.

Applications and Experimental Protocols

Basic Red 13 is predominantly used for dyeing acrylic materials. It also finds application in biological staining due to its cationic nature, which allows it to bind to negatively charged cellular components.

Protocol: Dyeing of Acrylic Fibers

This protocol describes a standard laboratory procedure for dyeing acrylic yarn or fabric with **Basic Red 13**. The process relies on controlling the temperature and pH to ensure even dye uptake.

- **Dye Bath Preparation:**
 - Prepare a dye bath with a liquor-to-material ratio of 40:1.[\[10\]](#)
 - Add a wetting agent (e.g., 1 g/L) and a sequestering agent (e.g., 1 g/L).[\[10\]](#)
 - Create a buffer solution to maintain the pH between 4.5 and 5.5 using acetic acid (0.5-1 g/L) and sodium acetate (0.5 g/L).[\[3\]](#)[\[10\]](#) Acetic acid also aids in dissolving the dye.[\[3\]](#)
 - Add a retarding agent if necessary to slow dye uptake and ensure level dyeing.
- **Dye Dissolution:** Separately, dissolve the calculated amount of **Basic Red 13** powder in warm water, ensuring it is fully dissolved before adding to the dye bath.

- Dyeing Process:
 - Immerse the pre-wetted acrylic material into the dye bath at approximately 50-60°C.
 - Slowly add the dissolved dye solution.
 - Gradually raise the temperature of the dye bath to 95-100°C over 30-45 minutes.[\[5\]](#)
 - Maintain this temperature for 45-60 minutes to allow for dye diffusion and fixation.[\[6\]](#)
- Rinsing and Drying:
 - After dyeing, slowly cool the bath to about 60°C.
 - Remove the material and rinse thoroughly with hot water, followed by cold water, to remove any unfixed surface dye.
 - Dry the dyed material.

Protocol: Simple Biological Staining

This protocol provides a general method for using a basic dye like **Basic Red 13** for the simple staining of bacterial cells to observe their morphology.

- Smear Preparation:
 - Place a small drop of sterile water on a clean microscope slide.
 - Aseptically transfer a small amount of bacterial culture to the water drop and mix to create a thin, cloudy suspension.
 - Spread the suspension over a small area of the slide.
- Fixation:
 - Allow the smear to air dry completely.
 - Heat-fix the smear by quickly passing the slide (smear-side up) through a Bunsen burner flame two to three times. This adheres the cells to the slide.[\[11\]](#)

- Staining:
 - Place the slide on a staining rack and flood the smear with a dilute aqueous solution of **Basic Red 13**.
 - Allow the stain to sit for 30-60 seconds.[\[8\]](#)
- Rinsing and Observation:
 - Gently rinse the slide with a slow stream of distilled water to remove excess stain.[\[8\]](#)
 - Blot the slide dry using bibulous paper. Do not wipe the smear.
 - Observe the stained cells under a microscope, typically using an oil immersion lens for bacteria. The positively charged dye will bind to the negatively charged components of the cells, making them visible.[\[7\]](#)[\[12\]](#)

Safety, Handling, and Toxicology

Proper handling of **Basic Red 13** is essential to minimize risks. The dye is classified as harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[\[7\]](#)

Safety and Handling Protocol

- Engineering Controls: Work in a well-ventilated area, preferably using a fume hood or local exhaust ventilation when handling the dry powder to minimize dust inhalation.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles to protect against dust and splashes.[\[2\]](#)
 - Hand Protection: Wear impervious gloves (e.g., nitrile or neoprene) to prevent skin contact.[\[2\]](#)
 - Body Protection: Wear a lab coat or protective clothing.[\[2\]](#)
 - Respiratory Protection: If ventilation is inadequate or when handling large quantities of powder, use a NIOSH-approved respirator for dusts.[\[13\]](#)

- Handling and Storage:
 - Avoid creating dust when handling the dry dye.[2]
 - Store in a cool, dry, well-ventilated area in a tightly sealed container, away from sources of ignition and incompatible materials.[2]
 - Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[13]
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[7]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[2]
 - Ingestion: If the victim is conscious, give 2-4 cupfuls of water or milk. Do not induce vomiting. Seek immediate medical attention.[7]
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[7]

Toxicology Summary

While specific toxicological data for **Basic Red 13** is limited, related azo dyes have been noted for potential mutagenic and environmental concerns.[12] Studies on similar dyes, such as Disperse Red 13, have shown that the dye and its degradation products can exhibit mutagenic potential, highlighting the importance of proper handling and disposal to prevent environmental release.

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